

# structural analogs of 3-(2-Methoxyphenoxy)propan-1-amine hydrochloride

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## Compound of Interest

Compound Name: 3-(2-Methoxyphenoxy)propan-1-amine hydrochloride

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An In-depth Technical Guide to the Structural Analogs of **3-(2-Methoxyphenoxy)propan-1-amine Hydrochloride**

**Authored by a Senior Application Scientist**

## Foreword

The aryloxypropanamine scaffold represents a cornerstone in modern medicinal chemistry, serving as the foundational structure for a multitude of clinically significant therapeutic agents. Within this chemical class, **3-(2-Methoxyphenoxy)propan-1-amine hydrochloride** has emerged as a compound of considerable interest for researchers. Its structural similarity to known bioactive molecules, particularly those modulating neurotransmitter systems, positions it as a valuable starting point for the development of novel therapeutics. This guide provides a comprehensive exploration of the structural analogs of **3-(2-Methoxyphenoxy)propan-1-amine hydrochloride**, delving into synthetic strategies, structure-activity relationships, and the critical methodologies for their biological evaluation and analytical characterization. It is designed for researchers, scientists, and drug development professionals seeking to navigate the complexities of designing and optimizing new chemical entities based on this privileged scaffold.

## The Core Compound: Understanding 3-(2-Methoxyphenoxy)propan-1-amine Hydrochloride

**3-(2-Methoxyphenoxy)propan-1-amine hydrochloride** is an organic compound characterized by a 2-methoxyphenol group linked via an ether bond to a propan-1-amine chain. [1] The hydrochloride salt form enhances its stability and aqueous solubility, making it suitable for research and development purposes.

Chemical Properties:

- Molecular Formula:  $C_{10}H_{16}ClNO_2$  [1]
- Molecular Weight: 217.69 g/mol [1]
- IUPAC Name: 3-(2-methoxyphenoxy)propan-1-amine;hydrochloride [1]
- CAS Number: 1366407-75-1 [1]

While extensive published literature on this specific compound is limited, its structural motifs are prevalent in pharmacologically active agents, suggesting potential applications in several therapeutic areas. [1] The propan-1-amine backbone bears a resemblance to inhibitors of the norepinephrine transporter (NET), such as nisoxetine. [1] This structural parallel suggests that 3-(2-Methoxyphenoxy)propan-1-amine and its analogs could modulate neurotransmitter reuptake, making them candidates for the development of antidepressants or other CNS-acting drugs. [1][2] Its potential roles as an intermediate in the synthesis of more complex molecules further underscore its importance in chemical and pharmaceutical research. [1]

The exploration of its structural analogs is driven by the quest to optimize biological activity, enhance selectivity for specific molecular targets, and improve pharmacokinetic profiles. By systematically modifying the core structure, researchers can probe the structure-activity relationships (SAR) that govern the pharmacological effects of this chemical class.

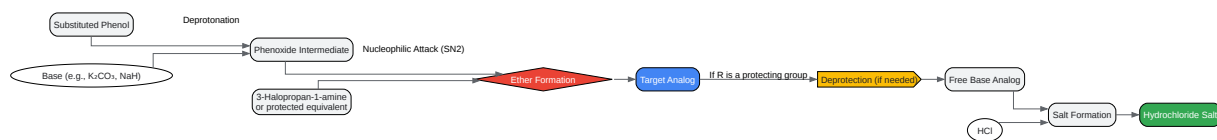
## Synthetic Strategies for Analog Development

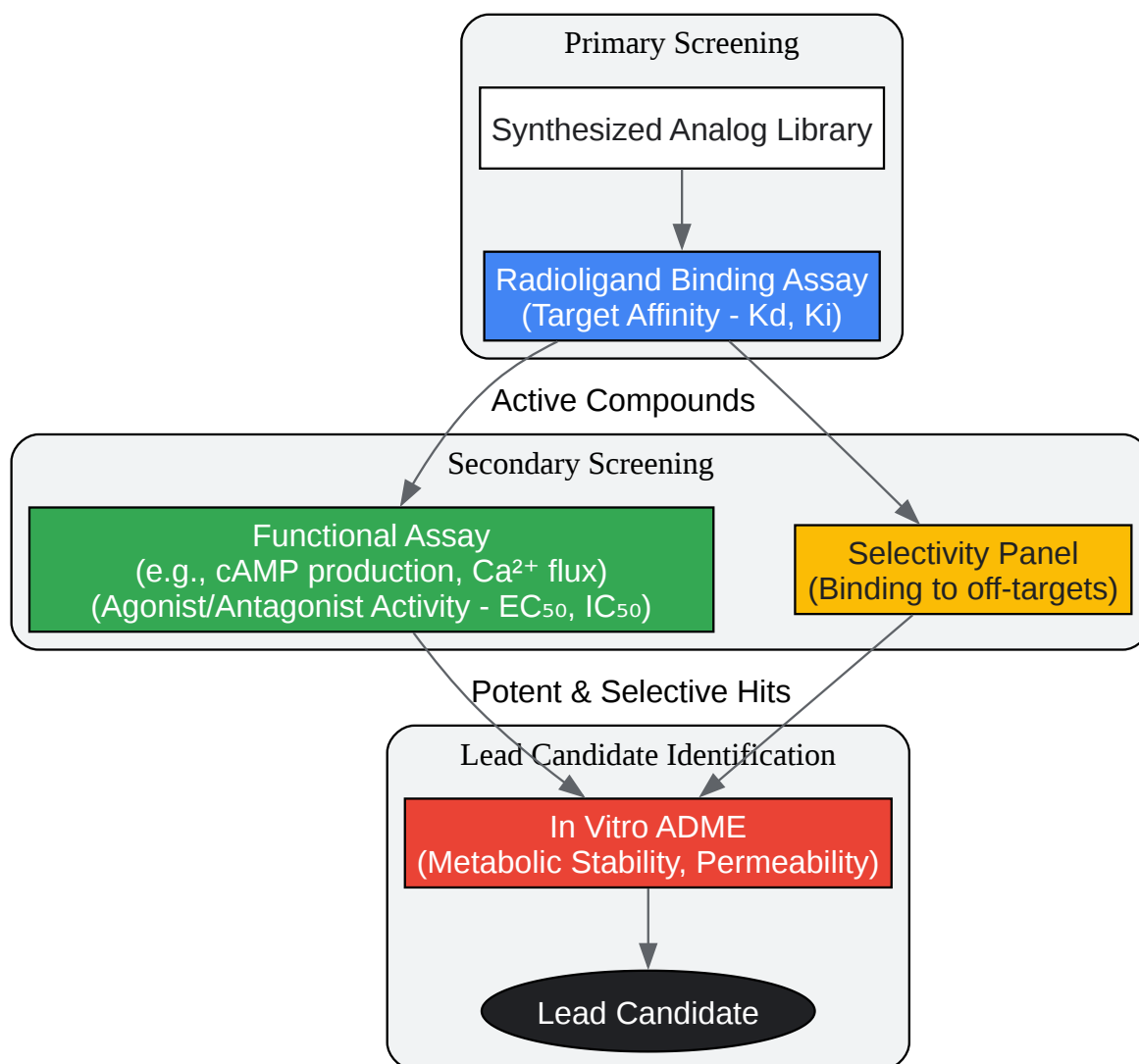
The synthesis of analogs of **3-(2-Methoxyphenoxy)propan-1-amine hydrochloride** hinges on versatile and robust chemical methodologies that allow for systematic structural modifications. The general approach involves the formation of the key ether linkage, followed by the introduction and modification of the amine functionality.

## Core Synthesis via Williamson Ether Synthesis

A common and effective route for constructing the aryloxypropanamine scaffold is a variation of the Williamson ether synthesis. This involves the reaction of a substituted phenol with a propanamine precursor bearing a suitable leaving group.

General Synthetic Workflow:





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## References

- 1. Buy 3-(2-Methoxyphenoxy)propan-1-amine hydrochloride | 1366407-75-1 [smolecule.com]
- 2. Identification and Validation of Antidepressant Small Molecules Using Bioinformatics and Mouse Depression Models - PMC [pmc.ncbi.nlm.nih.gov]
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